

# Application Notes and Protocols: Formulation of Cananga Oil in Topical Preparations

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## Compound of Interest

Compound Name: *Cananga oil*

Cat. No.: *B13385051*

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## Introduction

**Cananga oil**, extracted from the flowers of *Cananga odorata*, is a promising bioactive ingredient for topical formulations due to its well-documented therapeutic properties. Traditionally used for skin conditions, recent scientific studies have validated its anti-inflammatory, antimicrobial, and antioxidant activities.<sup>[1][2][3]</sup> These properties are attributed to a complex mixture of phytochemicals, including linalool, geranyl acetate, and benzyl benzoate.<sup>[4][5]</sup> This document provides detailed application notes and protocols for the formulation of **Cananga oil** in topical preparations, with a focus on nanoemulgels, a modern drug delivery system enhancing skin permeation and stability.<sup>[1]</sup>

## Data Presentation

### Phytochemical Composition of Cananga Oil

The therapeutic effects of **Cananga oil** are closely linked to its chemical composition, which can vary based on the extraction method and geographical source. The major bioactive components are summarized below.

Compound	Relative Percentage (%)	Key Bioactivities
Linalool	15.23 - 21.78	Antimicrobial, Anti-inflammatory[5][6]
Benzyl Acetate	18.21	Fragrance, Antimicrobial
Benzyl Benzoate	11.39	Antiparasitic, Fragrance
Geranyl Acetate	9.46	Anti-inflammatory, Fragrance
p-Cresyl Methyl Ether	7.38	Fragrance
Methyl Benzoate	7.64	Fragrance
β-Caryophyllene	5.42	Anti-inflammatory, Analgesic
Germacrene D	4.61	Insecticidal, Antimicrobial
Benzyl Salicylate	4.47	UV protection, Fragrance

Source: Gas Chromatography-Mass Spectrometry (GC-MS) analysis.[5]

## Formulation Parameters for Cananga Oil Nanoemulgel

Nanoemulgels are advanced topical delivery systems that can enhance the skin penetration and stability of essential oils like **Cananga oil**. Below are key parameters from a study on a **Cananga oil** nanoemulgel for treating scalp psoriasis and dandruff.[1]

Parameter	Value	Significance
Particle Size	195.64 nm	Smaller particle size enhances skin penetration and stability. <a href="#">[1]</a>
Polydispersity Index (PDI)	< 0.3	Indicates a narrow and uniform size distribution of nanoemulsion droplets. <a href="#">[1]</a>
Zeta Potential	-20.59 mV	A higher magnitude of zeta potential indicates better physical stability of the nanoemulsion. <a href="#">[1]</a>
Entrapment Efficiency	85.51%	High entrapment efficiency ensures a sufficient amount of the active oil is incorporated into the carrier. <a href="#">[1]</a>
pH	4.55 - 5.08	A pH compatible with the skin's natural pH helps to avoid irritation. <a href="#">[1][7]</a>

## In Vivo Efficacy of Cananga Oil Nanoemulgel

A study on a **Cananga oil** nanoemulgel demonstrated significant improvements in skin health parameters in an animal model of seborrheic dermatitis.[\[7\]](#)

Parameter	Before Treatment	After 6 Weeks of Treatment
Skin Hydration (Arbitrary Units)	$18.09 \pm 15.07$	$41.28 \pm 9.29$
Sebum Content (mg/cm <sup>2</sup> )	$26.75 \pm 14.05$	$5.67 \pm 8.75$

## Dermatokinetic Profile of Cananga Oil Nanoemulgel

Dermatokinetic studies show that nanoemulgel formulations can significantly increase the retention of **Cananga oil** in the skin layers compared to conventional formulations.[\[1\]\[7\]](#)

Skin Layer	Max. Concentration in Nanoemulgel ( $\mu\text{g}/\text{cm}^2$ )	Max. Concentration in Conventional Formulation ( $\mu\text{g}/\text{cm}^2$ )
Epidermis	71.266	49.799
Dermis	60.179	Not Reported

## Antimicrobial Activity of Cananga Oil Formulations

**Cananga oil** exhibits broad-spectrum antimicrobial activity. The minimum inhibitory concentration (MIC) against various microorganisms is a key indicator of its efficacy.

Microorganism	Formulation	Inhibition Zone (mm) at 10 $\mu\text{g}/\text{mL}$	MIC (mg/mL)
Escherichia coli	Hydroethanolic Extract	7.16 $\pm$ 0.17	-
Oil		11.87 $\pm$ 0.19	0.01 - 0.02
Nanoemulgel		15.18 $\pm$ 0.87	-
Staphylococcus aureus	Oil	-	-
Bacillus subtilis	Oil	-	-
Pseudomonas aeruginosa	Oil	-	-

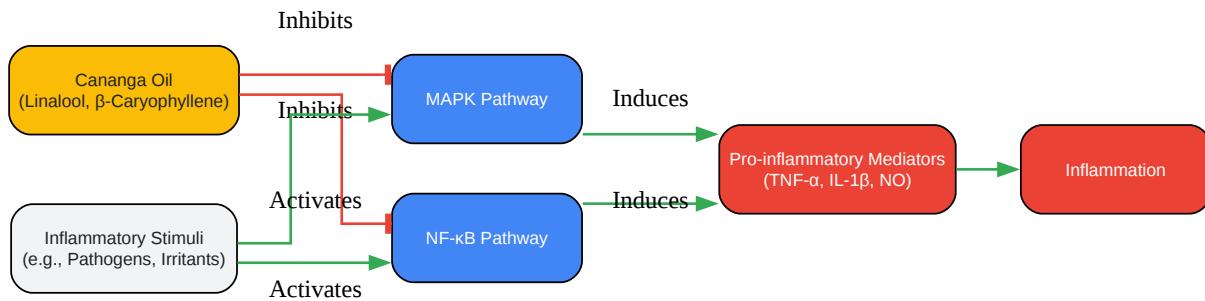
Source: In vitro antimicrobial susceptibility testing.[4][7]

## Signaling Pathways

### Anti-inflammatory Signaling Pathway of Cananga Oil

**Cananga oil** exerts its anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. Its active components, such as linalool and  $\beta$ -caryophyllene, have been shown to inhibit the activation of Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-

Activated Protein Kinase (MAPK) pathways.<sup>[5][8]</sup> This inhibition leads to a downstream reduction in the production of pro-inflammatory cytokines and mediators like TNF- $\alpha$ , IL-1 $\beta$ , and nitric oxide (NO).

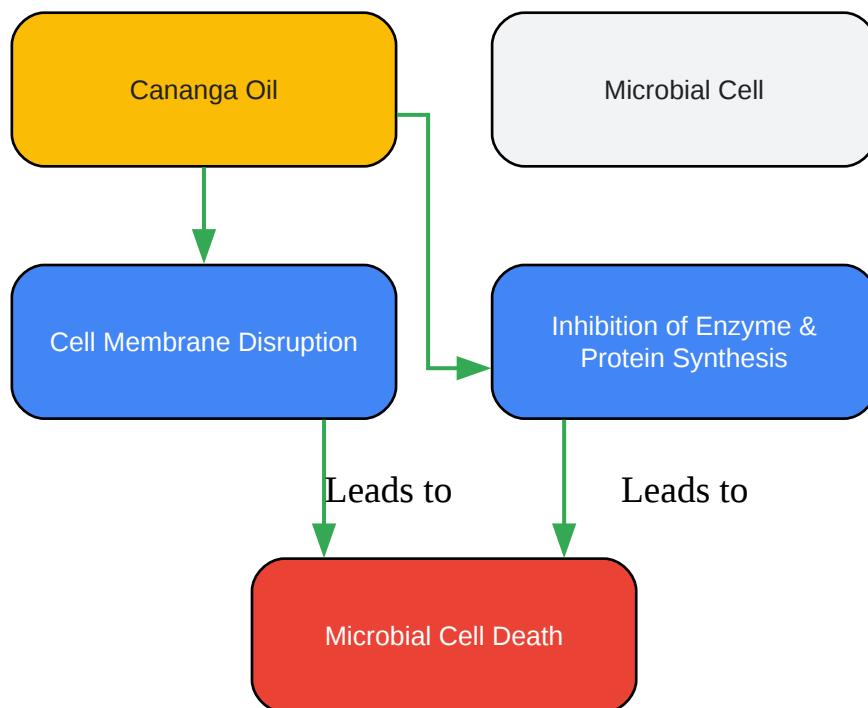


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Caption: Anti-inflammatory action of **Cananga oil**.

## Antimicrobial Mechanism of Action

The antimicrobial activity of **Cananga oil** is attributed to its ability to disrupt the structural and functional integrity of microbial cells. The lipophilic nature of its components allows them to partition into the lipid bilayer of bacterial and fungal cell membranes, increasing their permeability and leading to the leakage of essential intracellular components. Furthermore, **Cananga oil** can inhibit the synthesis of microbial enzymes and proteins, crucial for their survival and proliferation.

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Caption: Antimicrobial mechanism of **Cananga oil**.

## Experimental Protocols

### Protocol 1: Preparation of Cananga Oil Nanoemulgel

This protocol describes the preparation of an oil-in-water (O/W) nanoemulgel using a high-pressure homogenization technique.

Materials:

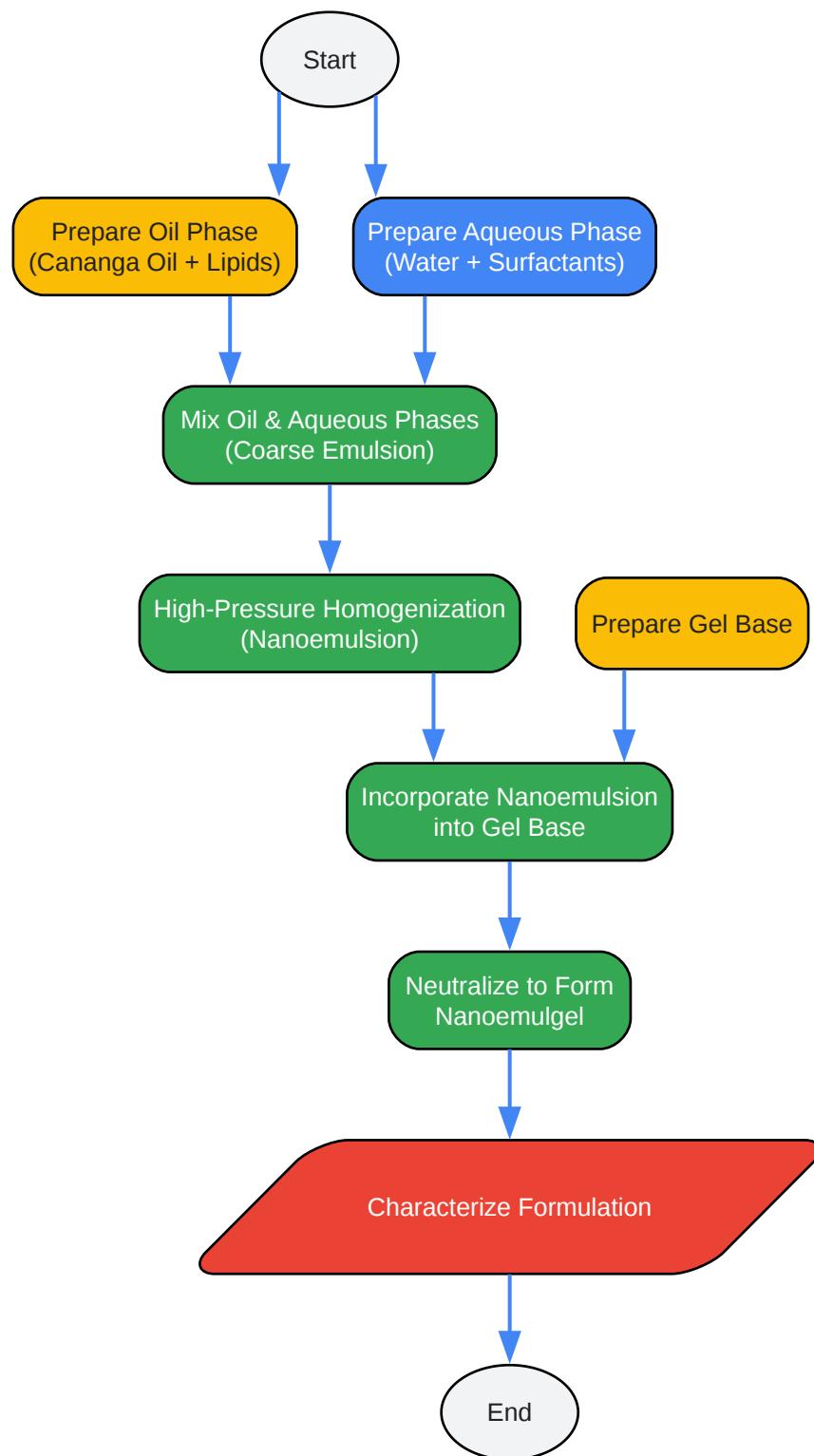
- **Cananga oil**
- Oil phase components (e.g., Caprylic/capric triglyceride)
- Surfactant (e.g., Tween 80)
- Co-surfactant (e.g., Transcutol)
- Gelling agent (e.g., Carbopol 940)

- Neutralizing agent (e.g., Triethanolamine)
- Purified water
- High-pressure homogenizer
- Magnetic stirrer
- Homogenizer (e.g., Ultra-Turrax)

Procedure:

- Preparation of the Oil Phase: Dissolve **Cananga oil** in the selected oil phase components.
- Preparation of the Aqueous Phase: Dissolve the surfactant and co-surfactant in purified water with gentle heating and stirring.
- Formation of the Nanoemulsion:
  - Heat both the oil and aqueous phases to the same temperature (approximately 60-70°C).
  - Add the oil phase to the aqueous phase dropwise under continuous stirring with a magnetic stirrer.
  - Homogenize the resulting mixture using a high-speed homogenizer at 5000-10000 rpm for 15-30 minutes to form a coarse emulsion.
  - Pass the coarse emulsion through a high-pressure homogenizer at 1000-1500 bar for 3-5 cycles to obtain a nanoemulsion with a uniform droplet size.
- Formation of the Nanoemulgel:
  - Disperse the gelling agent in purified water and allow it to swell.
  - Slowly add the prepared nanoemulsion to the gel base with continuous stirring.
  - Neutralize the formulation by adding the neutralizing agent dropwise until a transparent and viscous gel is formed.

- Characterization: Characterize the nanoemulgel for its physicochemical properties, including particle size, PDI, zeta potential, pH, viscosity, and drug content.



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